Advanced Manufacturing Controls for 4-Fluoro-2-methoxy-5-methylphenol

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Compound of Interest

Compound Name:	*4-Fluoro-2-methoxy-5-methylphenol*
CAS No.:	*1395035-39-8*
Cat. No.:	*B2457341*

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Application Note & Technical Guide | Version 2.0

Part 1: Executive Summary & Strategic Context[1][2][4][5]

4-Fluoro-2-methoxy-5-methylphenol is a specialized fluorinated building block used in the synthesis of advanced pharmacophores, particularly for third-generation Tyrosine Kinase Inhibitors (TKIs) targeting EGFR mutations.[1][2][3][4][5][6][7][8] While often overshadowed by its nitro-analog (4-fluoro-2-methoxy-5-nitrophenol, a precursor for Osimertinib intermediates), the 5-methyl variant represents a critical scaffold for next-generation inhibitors where the 5-position requires an alkyl rather than a nitrogenous substitution, or as a "methyl-scan" analog in Structure-Activity Relationship (SAR) studies.[1][2][3][4][5][6][7][8]

The "Isomer Trap" in Manufacturing

The synthesis of this compound presents a classic regioselectivity challenge.[6][7][8][9] Starting from Isocreosol (2-methoxy-5-methylphenol), electrophilic fluorination must be directed

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precisely to the 4-position.[1][2][3][4][5][6][7][8] However, the competing directing effects of the hydroxyl (OH), methoxy (OMe), and methyl (Me) groups create a risk of generating the 6-fluoro isomer or over-fluorinated byproducts.[6][7][8][9]

Critical Quality Attributes (CQAs):

- Regio-Isomeric Purity: >99.5% (Control of 6-fluoro isomer).[1][2][3][4][5][6][7][8][9]
- Assay: >98.0% w/w.[3][7][8][9]
- Appearance: White to off-white crystalline solid (oxidation prone).[3][4][5][6][7][8][9]

Part 2: Chemical Logic & Synthesis Strategy[1][2][4][5][9]

Retrosynthetic Analysis

The most scalable route to **4-Fluoro-2-methoxy-5-methylphenol** avoids the harsh conditions of Balz-Schiemann reactions.[1][2][3][4][5][6][7][8] Instead, it utilizes Electrophilic Fluorination of the electron-rich phenol core.[3][5][6][7][8][9]

- Substrate: 2-Methoxy-5-methylphenol (Isocreosol).[3][4][5][6][7][8]
- Reagent: 1-Chloromethyl-4-fluoro-1,4-diazoniabicyclo[2.2.2]octane bis(tetrafluoroborate) (Selectfluor™) or N-Fluorobenzenesulfonimide (NFSI).[1][2][3][4][5][6][7][8]
- Mechanism: The hydroxyl group at C1 is the strongest activating group, directing incoming electrophiles to the ortho (C6) and para (C4) positions.[3][7][8][9] The methoxy group at C2 reinforces the C4 position (meta to OMe) less strongly than the OH.[6][7][8][9] The methyl group at C5 sterically hinders C4 slightly but activates C4 and C6 via hyperconjugation.[3][6][7][8][9]
  - Target (C4): Para to OH, Meta to OMe, Ortho to Me.
  - Impurity (C6): Ortho to OH, Meta to OMe, Ortho to Me.

Optimization Insight: Solvent polarity plays a crucial role.[3][6][7][8][9] Using acetonitrile (ACN) favors the "late" transition state, enhancing selectivity for the thermodynamic para product (C4)

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over the kinetic ortho product (C6).[6][7][8][9]

Impurity Fate Mapping

The following diagram illustrates the synthesis pathway and the critical divergence point for impurities.

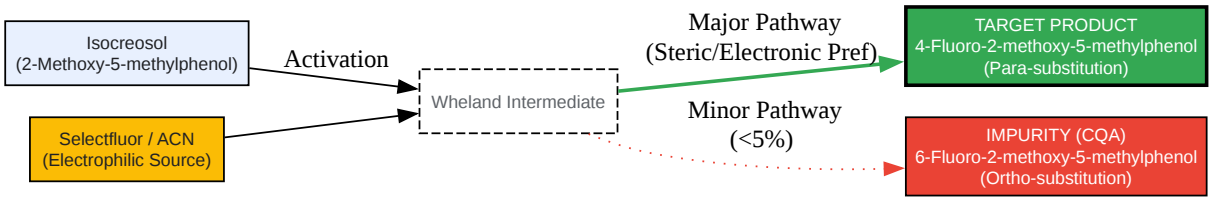

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Figure 1: Reaction pathway showing the competition between C4 (Target) and C6 (Impurity) fluorination.

Part 3: Detailed Experimental Protocols

Protocol A: Regioselective Synthesis via Selectfluor

This protocol is designed for gram-scale validation before scale-up.[1][2][3][4][5][6][7][8]

Materials:

- 2-Methoxy-5-methylphenol (Isocreosol): 10.0 g (72.4 mmol)[1][3][4][5][6][7][8]
- Selectfluor™: 28.2 g (79.6 mmol, 1.1 eq)[6][7][8][9]
- Acetonitrile (HPLC Grade): 150 mL[2][5][6][7][8]
- Methanol: 50 mL
- Sodium Thiosulfate (sat.[3][6][7][8][9] aq.): 100 mL[6][7][8][9]

Step-by-Step Methodology:

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- Preparation: In a 500 mL 3-neck round-bottom flask equipped with a mechanical stirrer and nitrogen inlet, dissolve Isocreosol (10.0 g) in a mixture of Acetonitrile (150 mL) and Methanol (50 mL).
    - Why Methanol? Methanol acts as a radical scavenger and helps solubilize the cationic fluorinating agent, improving homogeneity.[3][7][8][9]
- Cooling: Cool the solution to 0°C using an ice/salt bath.
    - Control Point: Temperature must remain <5°C to maximize regioselectivity.[3][6][7][8][9] Higher temperatures increase the C6-isomer formation.[2][3][4][5][6][7][8][9]
- Addition: Add Selectfluor in 5 equal portions over 60 minutes (1 portion every 12 mins).
    - Observation: The solution may turn pale yellow.[3][6][7][8][9] Exotherm should be monitored; do not allow internal temp to exceed 5°C.[3][6][7][8][9]
- Reaction: Allow the mixture to warm to Room Temperature (20–25°C) and stir for 12 hours.
    - IPC (In-Process Control):[1][2][3][4][5][6][7][8] Check by HPLC.[3][6][7][8][9][10] Target conversion >98%. If Isocreosol >2%, add 0.1 eq Selectfluor and stir 2 h.[6][7][8][9]
- Quench: Pour the reaction mixture into Saturated Sodium Thiosulfate (100 mL) and water (200 mL) to neutralize any oxidizing species.
- Extraction: Extract with Ethyl Acetate (3 x 100 mL). Combine organic layers.
- Wash: Wash organics with Brine (100 mL), dry over anhydrous

  , and filter.
- Concentration: Evaporate solvent under reduced pressure (40°C, 100 mbar) to yield a crude oil.
- Purification (Critical): Recrystallize from n-Heptane/IPA (9:1).
    - Why? The 6-fluoro isomer is more soluble in heptane.[2][3][4][5][6][7][8][9] Slow cooling from 60°C to 0°C enriches the target 4-fluoro solid.[2][3][4][5][6][8][9]

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Yield: ~65–75% (White crystalline solid).[3][6][7][8][9]

Protocol B: Analytical Quality Control (HPLC)

Self-validating method to separate regio-isomers.[1][2][3][4][5][6][7][8]

Instrument: HPLC with UV Diode Array Detector (DAD). Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 µm).[6][7][8][9]

Parameter	Setting
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV at 280 nm (Phenol absorption)
Injection Vol	5 µL

Gradient Program:

Time (min)	% A	% B	Event
0.0	90	10	Equilibration
15.0	40	60	Linear Gradient
20.0	10	90	Wash

| 25.0 | 90 | 10 | Re-equilibration |

Acceptance Criteria:

- Retention Time (RT): ~8.5 min (Target).
- Resolution (Rs): >2.0 between Target and Impurity (Impurity typically elutes ~0.5 min earlier due to H-bonding effects).

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- Tailing Factor: <1.5.[3][6][7][8][9]

Part 4: Technical Alert - Nomenclature & Safety

Nomenclature Confusion Risk

There is a high risk of confusing this compound with similar API intermediates.[6][7][8][9] Verify the structure before use.

Compound Name	Structure Key	API Association
4-Fluoro-2-methoxy-5-methylphenol	-CH3 at Pos 5	Novel Kinase Inhibitors / SAR Analogs
4-Fluoro-2-methoxy-5-nitrophenol	-NO2 at Pos 5	Linzagolix, Osimertinib (Precursor)
4-Fluoro-2-methylphenol	No Methoxy	General Building Block

Safety & Handling

- Hazard: Causes skin irritation (H315) and serious eye irritation (H319).[6][7][8][9]
- Selectfluor: Strong oxidant.[3][6][7][8][9] Incompatible with reducing agents.[6][7][8][9]
- Storage: Store under Nitrogen at 2–8°C. Phenols are prone to oxidation (turning pink/brown) upon air exposure.[3][6][7][8][9]

Part 5: Application Workflow Diagram

The following Graphviz diagram visualizes the integration of this material into a generic API manufacturing workflow.

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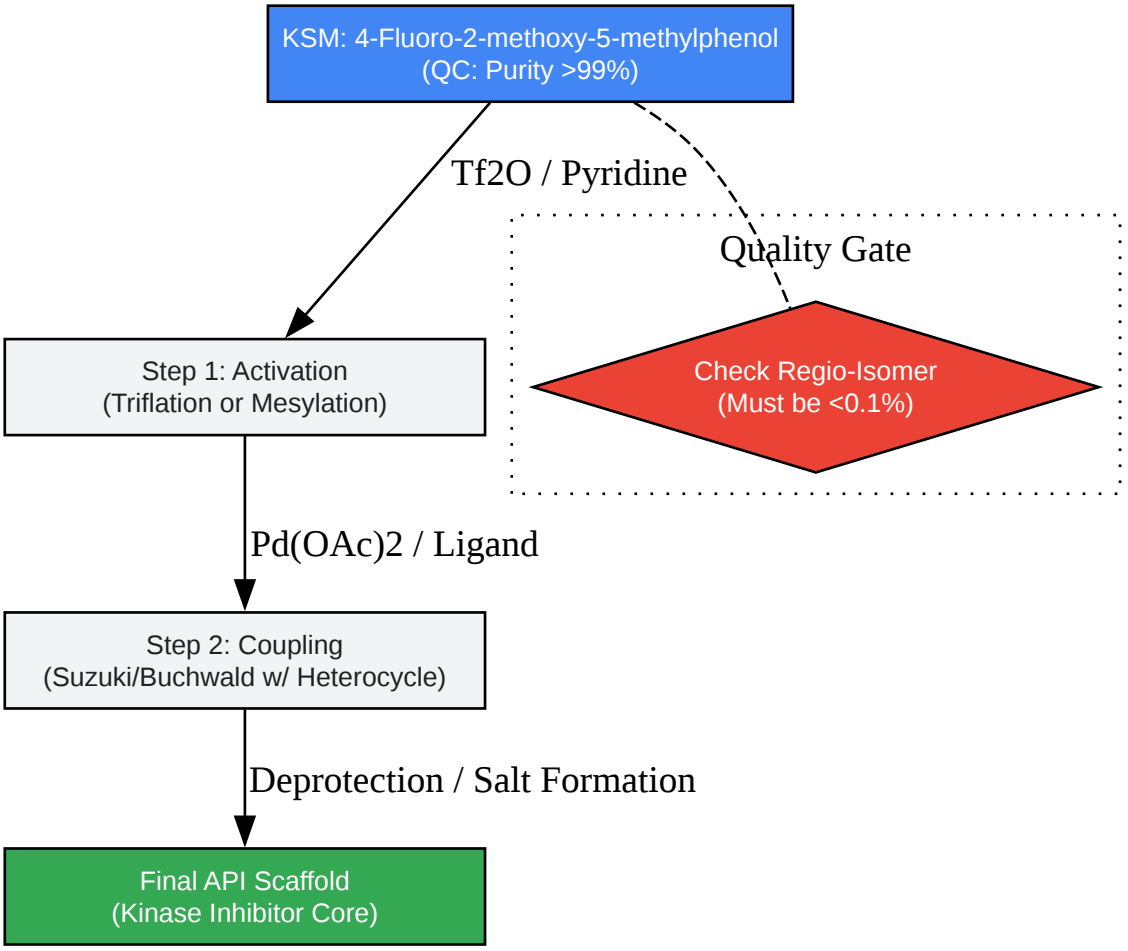

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Figure 2: Integration of the phenol into downstream API synthesis via activation and coupling.[1][2][4][5][6][7][8]

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